

Compound of Interest

Compound Name: *phenanthren-9-ylmethanol*
CAS No.: 4707-72-6
Cat. No.: B032374

Phenanthrene is a polycyclic aromatic hydrocarbon (PAH) composed of three fused benzene rings, forming the core of various natural products and pharmaceuticals. The addition of a hydroxyl or alcohol functional group [3] Understanding its synthesis and verifying its structure with high fidelity are critical first steps in any research and development project.

Below is the chemical structure of **phenanthren-9-ylmethanol**, a foundational reference for the subsequent sections.

Caption: Molecular Structure of **Phenanthren-9-ylmethanol**.

Table 1: Physicochemical Properties of **Phenanthren-9-ylmethanol**

Property	Value
IUPAC Name	phenanthren-9-ylmethanol
Molecular Formula	C ₁₅ H ₁₂ O
Molecular Weight	208.25 g/mol
CAS Number	4707-72-6
Appearance	Solid (typical)
Topological Polar Surface Area	20.2 Å²

Synthetic Pathways to Phenanthren-9-ylmethanol

Two robust and commonly employed methods for the synthesis of **phenanthren-9-ylmethanol** are the reduction of its corresponding aldehyde and the Grignard reaction.

Method 1: Reduction of 9-Phenanthrenecarboxaldehyde

This is arguably the most direct and high-yielding approach. The causality is straightforward: a selective reducing agent is used to convert the carbonyl group of 9-phenanthrenecarboxaldehyde into a primary alcohol (yielding methanol and ethanol).

Mechanism Insight: The reaction proceeds via the nucleophilic addition of a hydride ion (H⁻) from the borohydride complex to the electrophilic carbon of the aldehyde group.

9-Phenanthrenecarboxaldehyde
in Methanol/THF

Caption: Workflow for Synthesis via Aldehyde Reduction.

Experimental Protocol: Reduction

- **Dissolution:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 9-phenanthrenecarboxaldehyde (1.0 equiv.) in a suitable solvent system.
- **Cooling:** Place the flask in an ice-water bath and cool the solution to 0°C with stirring. This is crucial to control the initial exotherm of the reduction.
- **Reagent Addition:** Slowly add sodium borohydride (NaBH_4 , 1.5 equiv.) to the cooled solution in small portions over 15-20 minutes. Vigorous gas evolution is observed.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for 2-4 hours. Monitor the reaction progress.
- **Work-up:** Carefully quench the reaction by slowly adding deionized water to decompose any excess NaBH_4 . Acidify the mixture to a pH of ~5-6 with dilute HCl.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3 x volume of the reaction mixture).
- **Purification Prep:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure.

Method 2: Grignard Reaction with 9-Bromophenanthrene

This classic organometallic approach builds the molecule by forming a new carbon-carbon bond. It involves two main stages: the formation of the Grignard reagent and subsequent addition to formaldehyde.

Trustworthiness through Control: The success of this reaction is critically dependent on maintaining strictly anhydrous (water-free) conditions.^[8] Any moisture can lead to the formation of magnesium hydroxide, which would deactivate the Grignard reagent.

Mechanism Insight:

- **Formation:** Magnesium metal undergoes an oxidative insertion into the carbon-bromine bond of 9-bromophenanthrene to form the organomagnesium bromide reagent.
- **Reaction:** The nucleophilic carbon of the Grignard reagent attacks the electrophilic carbon of formaldehyde. This forms a new C-C bond and creates an alkoxide intermediate.
- **Protonation:** An acidic work-up (e.g., with aqueous ammonium chloride or dilute HCl) protonates the alkoxide to yield the final alcohol product, **9-phenanthrenol**.

Caption: Workflow for Synthesis via Grignard Reaction.

Experimental Protocol: Grignard Reaction

- Apparatus Setup: Assemble an oven-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet. Maintain a
- Grignard Formation: Place magnesium turnings (1.2 equiv.) in the flask. Add a small portion of a solution of 9-bromophenanthrene (1.0 equiv.) in ar
- Initiation: The reaction may require initiation. Add a small crystal of iodine or gently heat the mixture.^[10] Successful initiation is marked by the disap
- Addition: Once initiated, add the remaining 9-bromophenanthrene solution dropwise at a rate that maintains a gentle reflux.

- Completion: After the addition is complete, continue to stir the mixture at room temperature or with gentle heating until most of the magnesium has
- Reaction with Formaldehyde: Cool the freshly prepared Grignard reagent to 0°C in an ice bath. Add a source of formaldehyde, such as paraformal
- Work-up: After stirring for 1-2 hours at room temperature, slowly and carefully pour the reaction mixture over a mixture of ice and a saturated aq
- Extraction and Purification Prep: Extract the aqueous layer with diethyl ether (3x). Combine the organic layers, wash with brine, dry over anhydrous

Purification of Phenanthren-9-ylmethanol

The crude product from either synthesis will contain unreacted starting materials, byproducts (such as biphenyl in the Grignard reaction), and solvent

- Column Chromatography: This is the most effective method for achieving high purity.
 - Stationary Phase: Silica gel (200-300 mesh).
 - Mobile Phase (Eluent): A gradient of ethyl acetate in hexane (e.g., starting from 5% and gradually increasing to 20-30% ethyl acetate) is typically
- Recrystallization: If the crude product is relatively clean, recrystallization can be a simpler alternative.
 - Procedure: Dissolve the crude solid in a minimum amount of a hot solvent (e.g., methanol, ethanol, or a toluene/hexane mixture). Allow the solut

Comprehensive Characterization

Once purified, the identity and purity of the synthesized **phenanthren-9-ylmethanol** must be unequivocally confirmed using a suite of analytical tech

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy NMR is the most powerful tool for unambiguous structure elucidation in organic chemistry.

- ¹H NMR (Proton NMR): Provides information on the number, connectivity, and chemical environment of hydrogen atoms.
 - Aromatic Protons (Ar-H): A complex series of multiplets is expected in the range of δ 7.5-9.0 ppm, characteristic of the phenanthrene ring system
 - Methylene Protons (-CH₂-): A singlet or a closely coupled multiplet is expected around δ 5.0 ppm. The proximity to the aromatic ring causes a do
 - Hydroxyl Proton (-OH): A broad singlet that can appear over a wide range (typically δ 1.5-4.0 ppm), depending on concentration and solvent. Its :
- ¹³C NMR (Carbon NMR): Provides information on the carbon skeleton of the molecule.
 - Aromatic Carbons: Multiple signals are expected in the δ 120-140 ppm region.
 - Methylene Carbon (-CH₂-): A single peak is expected around δ 65 ppm.

Table 2: Predicted NMR Spectral Data for **Phenanthren-9-ylmethanol** (in CDCl₃)

Type	Signal
¹ H NMR	Ar-H
¹ H NMR	-CH ₂ -
¹ H NMR	-OH
¹³ C NMR	Ar-C
¹³ C NMR	-CH ₂ -

Infrared (IR) Spectroscopy IR spectroscopy is used to identify the functional groups present in a molecule.

Table 3: Key Infrared (IR) Vibrational Modes for **Phenanthren-9-ylmethanol**

Vibrational Mode	Typical
O-H Stretch	3200 - 3600
Aromatic C-H Stretch	3000 - 3100
Aliphatic C-H Stretch	2850 - 3000
Aromatic C=C Stretch	1400 - 1600
C-O Stretch	1000 - 1300

Mass Spectrometry (MS) MS provides the molecular weight of the compound and information about its fragmentation pattern, further confirming its structure.

- Molecular Ion Peak (M^+): For **phenanthren-9-ylmethanol** ($C_{15}H_{12}O$), the molecular ion peak will be observed at a mass-to-charge ratio (m/z) corresponding to the molecular weight.
- Fragmentation: A common and prominent fragment would be the loss of the hydroxymethyl group ($-CH_2OH$) or water (H_2O), leading to significant peaks at lower m/z values.

Physical and Chromatographic Analysis

- Melting Point: A pure crystalline solid will exhibit a sharp and reproducible melting point. A broad melting range typically indicates the presence of impurities.
- Thin-Layer Chromatography (TLC): An indispensable technique for monitoring reaction progress and assessing the purity of the final product. A single spot indicates a pure compound.

Conclusion

The synthesis of **phenanthren-9-ylmethanol** can be reliably achieved through either the reduction of 9-phenanthrenecarboxaldehyde or a Grignard reaction. Proper characterization using NMR, IR, and MS, is mandatory to validate the structure and ensure the purity of the final product. The protocols and analytical data are provided for reference.

References

- Organic Syntheses. (n.d.). Phenanthrene-9-aldehyde. Retrieved from [\[Link\]](#)
- quimicaorganica.org. (n.d.). Phenanthrene synthesis. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 73848, 9-Anthracenemethanol. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). 9-Phenanthrenamine. In NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 10229, 9-Phenanthrol. Retrieved from [\[Link\]](#)
- Organic Syntheses. (2003). PREPARATION OF 9,10-DIMETHOXYPHENANTHRENE AND 3,6-DIACETYL-9,10-DIMETHOXYPHENANTHRENE. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 78437, Phenanthrene-9-carbaldehyde. Retrieved from [\[Link\]](#)
- Distant, F., et al. (2020). A Practical Synthesis of (3-(phenanthren-9-yl)-4,5-dihydroisoxazol-5-yl)methyl (tert-butoxycarbonyl) ether. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 219950, 9-Phenanthrenemethanol. Retrieved from [\[Link\]](#)
- ResearchGate. (2021). A Practical Synthesis of (3-(phenanthren-9-yl)-4,5-dihydroisoxazol-5-yl)methyl (tert-butoxycarbonyl)-L-alaninate. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 607779, S-Octahydro-9-phenanthrene methanol. Retrieved from [\[Link\]](#)
- Engineered Science Publisher. (2021). Synthesis of 9, 10-dihydrophenanthrene, Phenanthrene, Mono- and Dialkyl Phenanthrene and Octa-hydro Phenanthrene. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). 9-Anthracenemethanol. Retrieved from [\[Link\]](#)
- Gyan Sanchay. (n.d.). PHENANTHRENE Method of Preparations. Retrieved from [\[Link\]](#)
- University of California, Riverside. (n.d.). Grignard Reaction: Synthesis of Triphenylmethanol. Retrieved from [\[Link\]](#)

- NASA Ames Research Center. (1998). Phenanthrene Spectra. Retrieved from [\[Link\]](#)
- Concordia College. (n.d.). Chem 355 Jasperse Grignard Synthesis of Triphenylmethanol. Retrieved from [\[Link\]](#)
- Rem, E. (2017). Experiment 9: Grignard Reagents. Preparation of triphenylmethanol. Medium. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2024). 7: The Grignard Reaction (Experiment). Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). Phenanthrene, 9-methyl-. In NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- AOBChem. (n.d.). **phenanthren-9-ylmethanol**. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (n.d.). Synthesis and Purification of Carcinogenic Polynuclear Aromatic Hydrocarbon Standards. Retrieved [ZyActionD=ZyDocument&Client=EPA&Index=1976%20Thru%201980&Docs=&Query=&Time=&EndTime=&SearchMethod=1&TocRestrict=n&Toc=&MaximumDocuments=1&FuzzyDegree=0&ImageQuality=r75g8/r75g8/x150y150g16/i425&Display=p%7Cf&DefSeekPage=x&SearchBack=ZyActi](#)
- ResearchGate. (2016). The IR absorption spectrum of phenanthrene as predicted by G09-h.... Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). Phenanthrene. In NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). A Simple Synthesis of Phenanthrene. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). ¹H NMR spectra of the degradation product (on top) and 9-anthracenemethanol (bottom). Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2018). Isomers of Protonated Phenanthrene (1-, 3-, 4-, and 9-H+C₁₄H₁₀). Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (2021). Supporting Information. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. [espublsher.com \[espublsher.com\]](#)
 2. [gyansanchay.csjmu.ac.in \[gyansanchay.csjmu.ac.in\]](#)
 3. 9-Phenanthrenemethanol | C₁₅H₁₂O | CID 219950 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
 4. [aobchem.com \[aobchem.com\]](#)
 5. [sigmaaldrich.com \[sigmaaldrich.com\]](#)
 6. Phenanthrene-9-carbaldehyde | C₁₅H₁₀O | CID 78437 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
 7. Organic Syntheses Procedure [\[orgsyn.org\]](#)
 8. [cerritos.edu \[cerritos.edu\]](#)
 9. [chem.libretexts.org \[chem.libretexts.org\]](#)
 10. [web.mnstate.edu \[web.mnstate.edu\]](#)
 11. [researchgate.net \[researchgate.net\]](#)
 12. Phenanthren-2-ylmethanol | 2606-54-4 | Benchchem [\[benchchem.com\]](#)
 13. [researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Introduction: The Significance of Phenanthren-9-ylmethanol]. BenchChem, [2026]. [Online PDF]. Available at:

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.